

# DSPE-PEG46-NH2: Application Notes and Protocols for Researchers

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## Compound of Interest

Compound Name: *Dspe-peg46-NH2*

Cat. No.: *B12420148*

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This document provides detailed application notes and protocols for the storage, handling, and utilization of 1,2-distearoyl-sn-glycero-3-phosphoethanolamine-N-[amino(polyethylene glycol)-46] (**DSPE-PEG46-NH2**). This versatile phospholipid-polyethylene glycol conjugate is a critical component in the development of advanced drug delivery systems, particularly in the formulation of stealth liposomes and targeted nanoparticles.

## Product Information and Storage

Proper storage and handling of **DSPE-PEG46-NH2** are paramount to ensure its stability and performance in experimental applications. The following table summarizes the recommended conditions.

Parameter	Recommendation	Citation(s)
Appearance	White to off-white solid powder or chunk.	[1]
Long-term Storage	Store at -20°C for months to years.	[1][2]
Short-term Storage	Store at 0–4°C for days to weeks.	[1]
Stock Solution Storage	Store at 0–4°C for short-term (days to weeks) or -20°C for long-term (months). Avoid repeated freeze-thaw cycles.	[1]
Shipping Condition	Shipped under ambient temperature as a non-hazardous chemical. Stable for a few weeks during ordinary shipping.	
Solubility	Soluble in Dimethyl sulfoxide (DMSO), Dichloromethane (DCM), Chloroform, Acetone, and Dimethylformamide (DMF).	

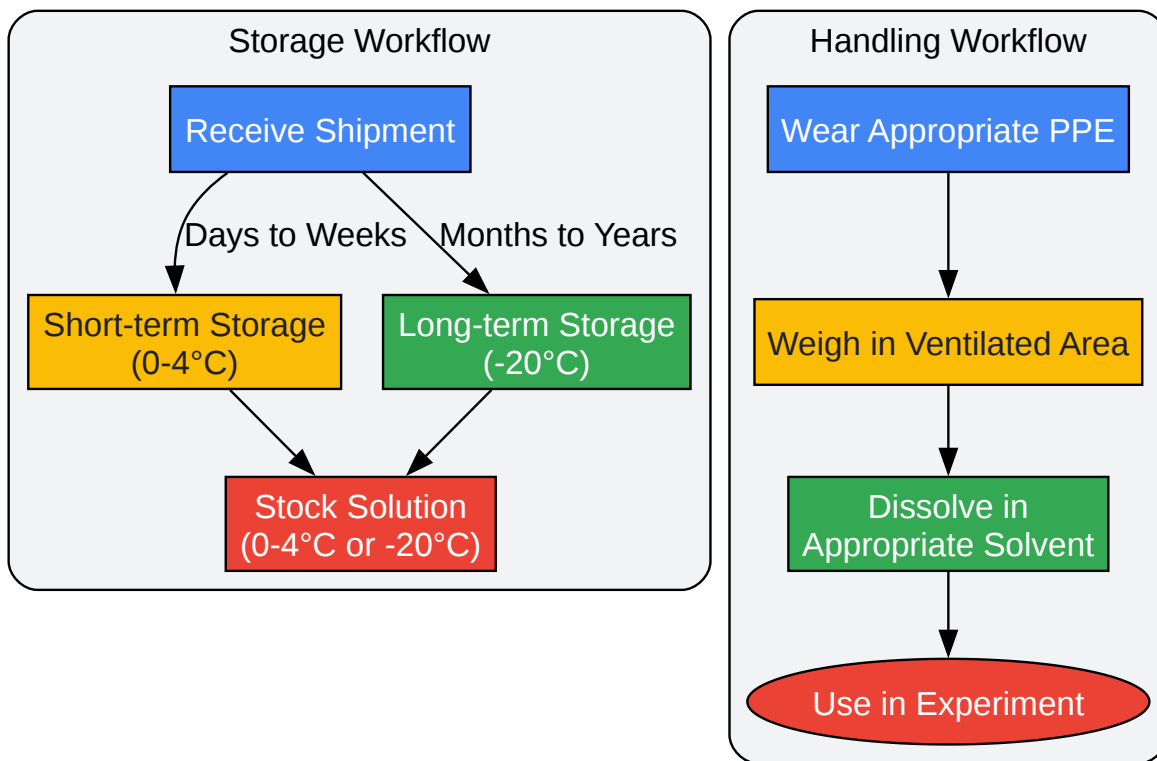
## Handling and Safety Precautions

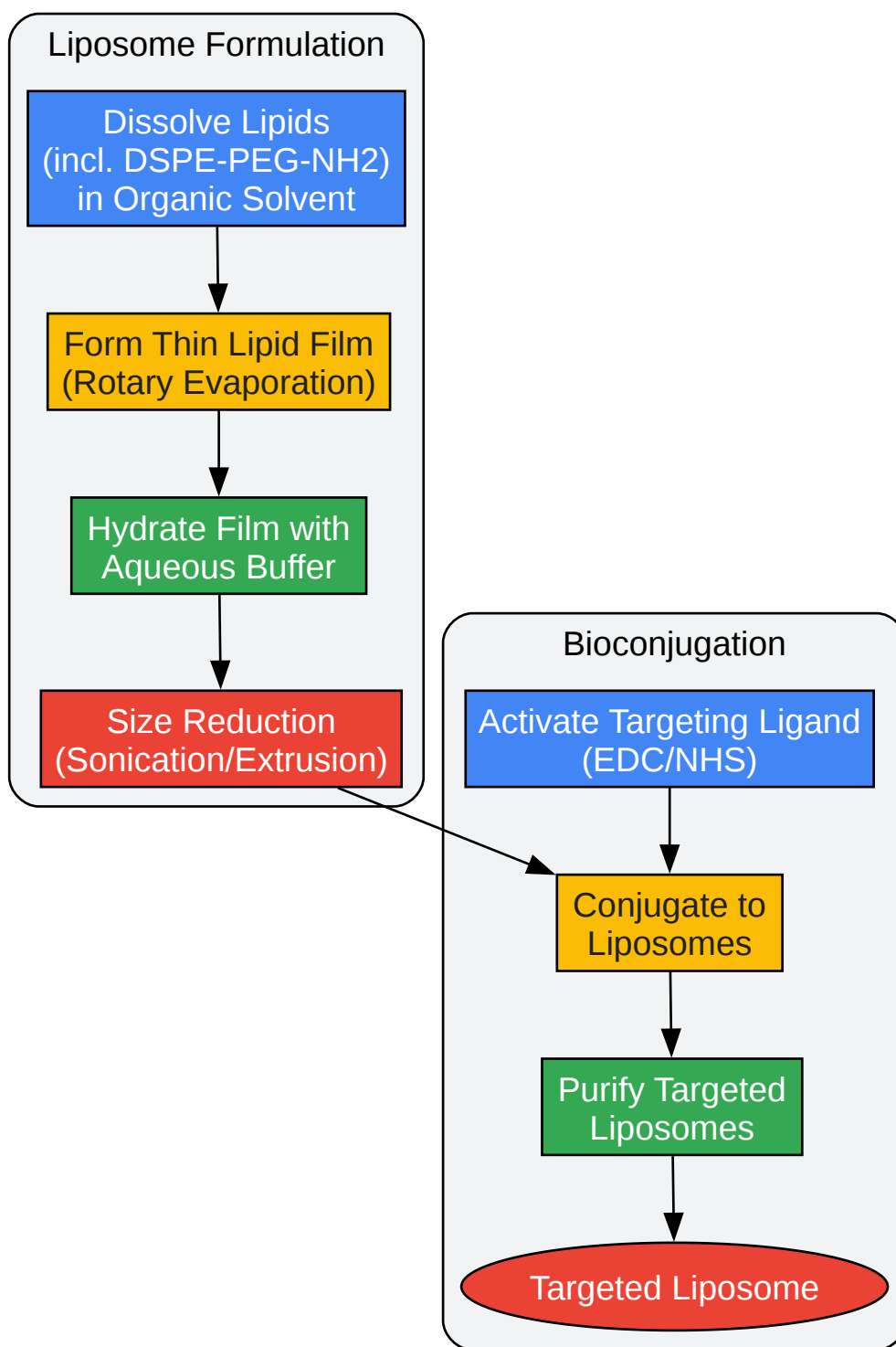
**DSPE-PEG46-NH2** should be handled in accordance with good laboratory practices. The following are general safety and handling guidelines:

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety glasses, gloves, and a lab coat, when handling the compound.
- **Ventilation:** Use in a well-ventilated area to avoid inhalation of dust.
- **Contact:** Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water.

- Ingestion: Do not ingest. If swallowed, seek medical attention.
- Hygienic Practices: Wash hands thoroughly after handling.

Below is a DOT diagram outlining the recommended workflow for the storage and handling of **DSPE-PEG46-NH2**.





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## References

- 1. DSPE-PEG-NH<sub>2</sub>, DSPE-PEG-Amine, PEG Lipid- Biopharma PEG [biochempeg.com]
- 2. researchgate.net [researchgate.net]
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